

A Comprehensive Technical Guide to the Safe Handling of Rifampicin-d8

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Compound of Interest

Compound Name: Rifampicin-d8

Cat. No.: B12428626

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety data and handling precautions for **Rifampicin-d8**. Given that **Rifampicin-d8** is a deuterated form of Rifampicin, it is prudent to handle it with the same precautions as the parent compound. This document synthesizes available safety information, physical and chemical properties, and recommended handling procedures to ensure the safe use of **Rifampicin-d8** in a laboratory setting.

Section 1: Chemical and Physical Properties

Rifampicin-d8 is a stable isotope-labeled version of Rifampicin, a potent, broad-spectrum antibiotic.^{[1][2]} The primary use of **Rifampicin-d8** in a research context is as an internal standard for quantitative analysis by methods such as NMR, GC-MS, or LC-MS, or as a tracer in metabolic studies.^[1] While one supplier's Safety Data Sheet (SDS) classifies **Rifampicin-d8** as a non-hazardous substance, the safety profile of the unlabeled parent compound, Rifampicin, necessitates careful handling.^[3]

The following tables summarize the key chemical and physical properties of both **Rifampicin-d8** and Rifampicin for easy reference and comparison.

Table 1: Chemical Identifiers

Identifier	Rifampicin-d8	Rifampicin
CAS Number	Not available (unlabeled: 13292-46-1)[3][4]	13292-46-1[5][6][7]
Molecular Formula	C ₄₃ D ₈ H ₅₀ N ₄ O ₁₂ [4]	C ₄₃ H ₅₈ N ₄ O ₁₂ [6]
Synonyms	Rifampin-d8, Rifadin-d8[8]	Rifampin, Rifadin[7][8]

Table 2: Physical and Chemical Properties

Property	Rifampicin-d8	Rifampicin
Molecular Weight	830.99 g/mol [4][9]	822.9 g/mol [6]
Accurate Mass	830.4553[4][9]	822.40512330 Da[6]
Appearance	Data not available	Solid
Purity	>95% (HPLC)[4]	≥90%[5]
Decomposition Temperature	Data not available	>188 °C[5]
Storage Conditions	Store in a dry, cool, and well-ventilated place. Keep refrigerated and protected from light.[10]	Store in a dry, cool place. May decompose with long-term light influence.[5]

Section 2: Hazard Identification and Safety Precautions

Based on the data for Rifampicin, **Rifampicin-d8** should be handled as a hazardous substance. The primary hazards are acute oral toxicity, skin irritation, serious eye irritation, and respiratory tract irritation.[5][7][11]

GHS Hazard Statements for Rifampicin (Applicable to **Rifampicin-d8**):

- H302: Harmful if swallowed.[7]
- H315: Causes skin irritation.[5][7]

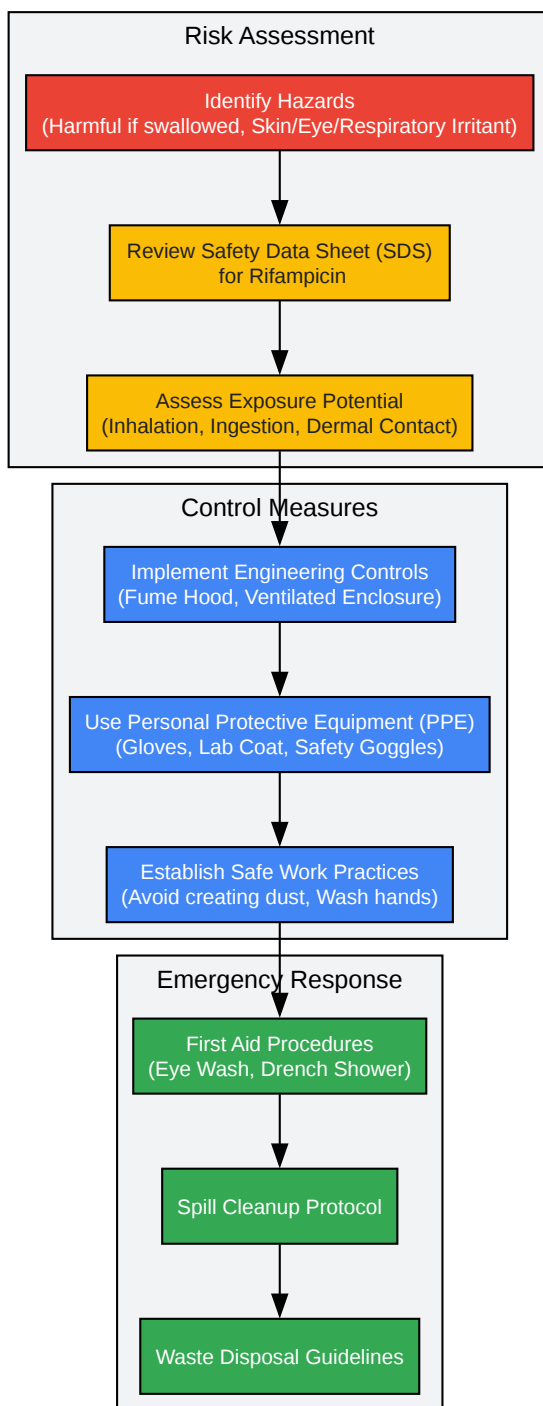
- H319: Causes serious eye irritation.[\[5\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[5\]](#)[\[7\]](#)

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[\[7\]](#)
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[\[11\]](#)
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[\[11\]](#)
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing. [\[11\]](#)
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.[\[11\]](#)
- P501: Dispose of contents/container to an approved waste disposal plant.

The following diagram illustrates the logical workflow for assessing and mitigating the risks associated with handling **Rifampicin-d8**.

Figure 1: Risk Mitigation Workflow for Handling Rifampicin-d8

[Click to download full resolution via product page](#)Caption: Figure 1: Risk Mitigation Workflow for Handling **Rifampicin-d8**

Section 3: Experimental Protocols and Handling Procedures

Adherence to strict experimental protocols is crucial when working with **Rifampicin-d8**. The following sections detail the necessary personal protective equipment, and procedures for handling, storage, and disposal.

Personal Protective Equipment (PPE)

A comprehensive set of PPE should be worn at all times when handling **Rifampicin-d8** to minimize exposure.

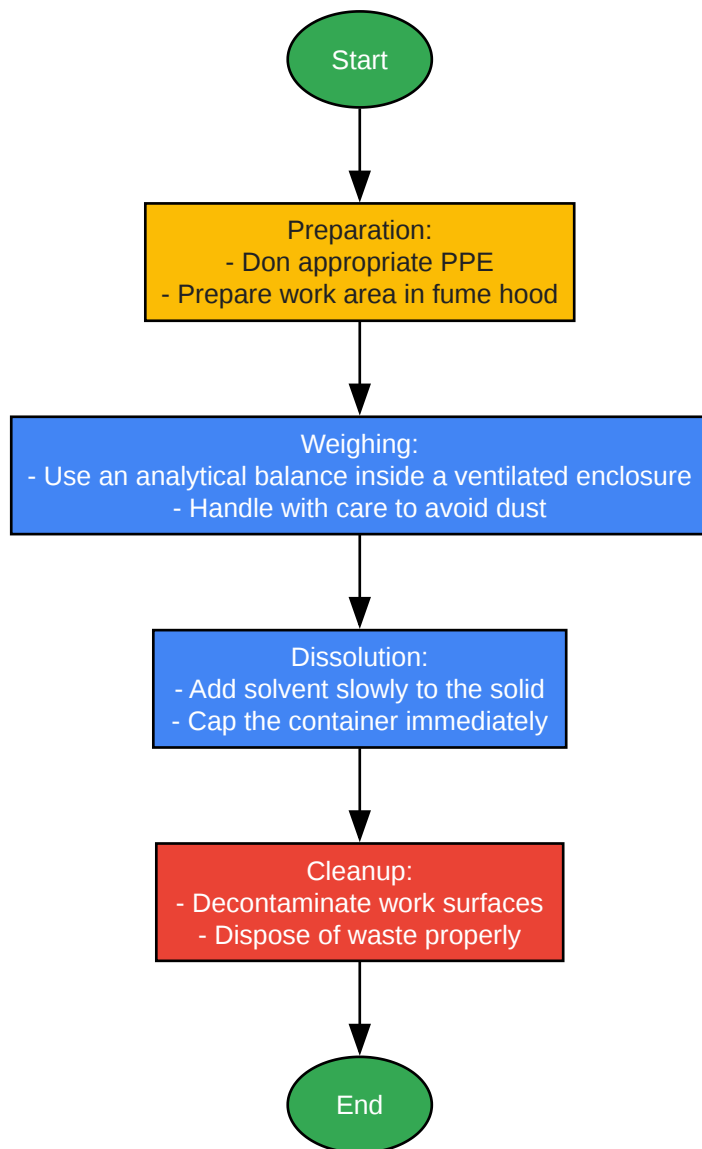
- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Handle with compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use and disposed of properly after.[\[12\]](#)
- **Skin and Body Protection:** A laboratory coat should be worn. For larger quantities or in situations with a higher risk of spillage, additional protective clothing may be necessary.

Safe Handling and Storage

- **Ventilation:** Work in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.[\[5\]](#)[\[12\]](#)
- **Avoiding Dust Formation:** Avoid creating dust and aerosols during handling.[\[5\]](#)[\[12\]](#)
- **General Hygiene:** Wash hands thoroughly after handling and before breaks.[\[5\]](#)[\[12\]](#) Do not eat, drink, or smoke in the laboratory.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[10\]](#)[\[12\]](#) Protect from light.[\[5\]](#)[\[10\]](#)

The following diagram outlines the standard operating procedure for the safe handling of **Rifampicin-d8** in a laboratory setting.

Figure 2: Standard Operating Procedure for Rifampicin-d8



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Caption: Figure 2: Standard Operating Procedure for **Rifampicin-d8**

First Aid Measures

In case of accidental exposure, immediate action is critical.

- Inhalation: Move the person to fresh air. If breathing is difficult, give artificial respiration. Consult a physician.[\[3\]](#)[\[12\]](#)
- Skin Contact: Wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[\[3\]](#)[\[12\]](#)
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes, holding the eyelids apart. Immediately consult a physician.[\[3\]](#)[\[5\]](#)
- Ingestion: If the person is conscious, rinse their mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.
[\[3\]](#)[\[12\]](#)

Accidental Release Measures

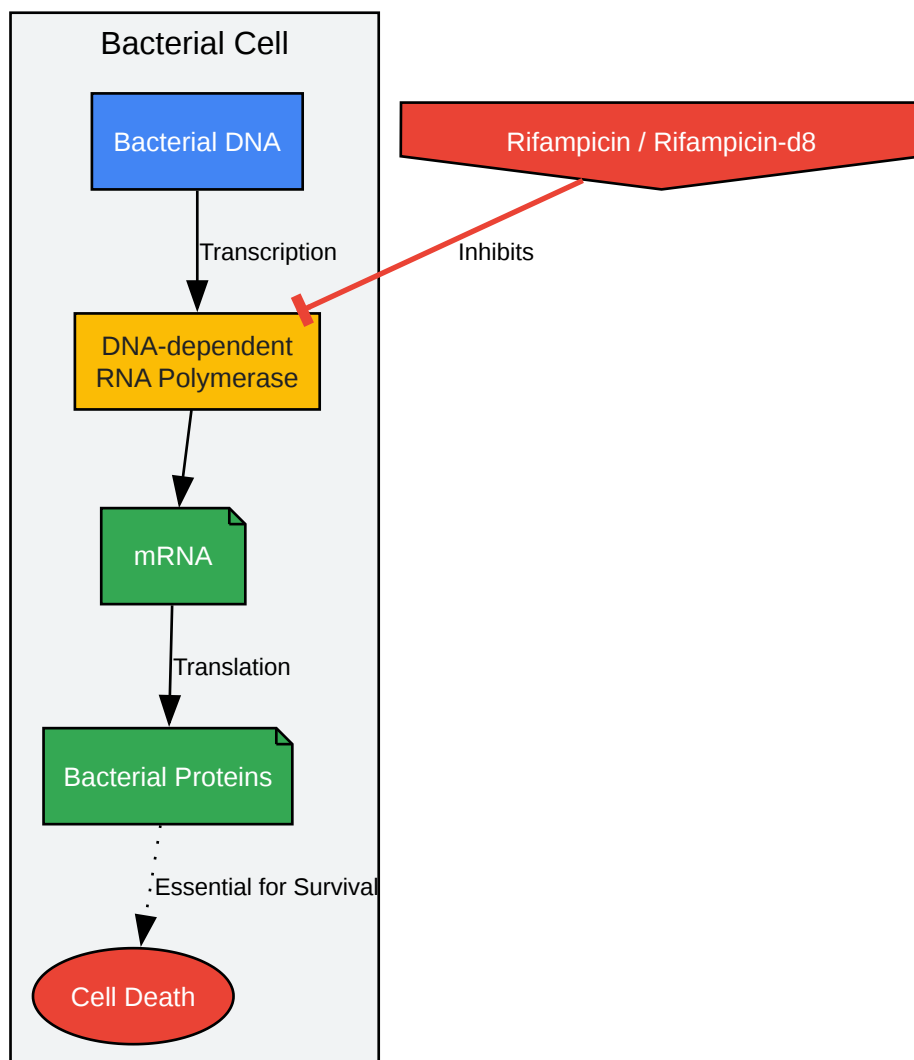
- Personal Precautions: Use full personal protective equipment. Avoid breathing dust and ensure adequate ventilation. Evacuate personnel to a safe area.[\[3\]](#)[\[12\]](#)
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[3\]](#)[\[12\]](#)
- Methods for Cleaning Up: Sweep up the spilled solid material without creating dust.[\[12\]](#) Place in a suitable, closed container for disposal.[\[12\]](#) Decontaminate the area with a suitable solvent (e.g., alcohol) and then clean with soap and water.[\[3\]](#)

Section 4: Mechanism of Action

Rifampicin functions as an antibiotic by inhibiting bacterial DNA-dependent RNA polymerase.[\[2\]](#)
[\[6\]](#) This action prevents the transcription of bacterial DNA into RNA, thereby halting protein synthesis and leading to bacterial cell death. This mechanism is central to its efficacy against a wide range of bacterial pathogens.[\[1\]](#)

The following diagram illustrates the inhibitory action of Rifampicin on bacterial transcription.

Figure 3: Mechanism of Action of Rifampicin

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Caption: Figure 3: Mechanism of Action of Rifampicin

Section 5: Disposal Considerations

Dispose of **Rifampicin-d8** and any contaminated materials in accordance with local, state, and federal regulations. It is recommended to use a licensed professional waste disposal service.

Do not allow the chemical to enter drains or waterways.

Section 6: Conclusion

While **Rifampicin-d8** may be classified as non-hazardous by some suppliers, its structural similarity to Rifampicin warrants a cautious approach. Researchers, scientists, and drug development professionals should handle this compound with the same level of care as its parent compound, adhering to the safety, handling, and disposal guidelines outlined in this technical guide. By implementing these measures, the risks associated with the use of **Rifampicin-d8** can be effectively managed, ensuring a safe laboratory environment.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Rifampicin-d8 | Isotope labeled compound | Antibiotic | TargetMol [targetmol.com]
- 3. abmole.com [abmole.com]
- 4. Rifampicin-d8 | CAS | LGC Standards [lgcstandards.com]
- 5. carlroth.com [carlroth.com]
- 6. Rifampicin | C₄₃H₅₈N₄O₁₂ | CID 135398735 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. cdn.caymanchem.com [cdn.caymanchem.com]
- 8. sussex-research.com [sussex-research.com]
- 9. Rifampicin-d8 | CAS | LGC Standards [lgcstandards.com]
- 10. westliberty.edu [westliberty.edu]
- 11. fishersci.se [fishersci.se]
- 12. cdhfinechemical.com [cdhfinechemical.com]
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